Application Note: High-Yield Synthesis of 2-Substituted-5,6,7-Trimethoxyquinolines

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Compound of Interest	
Compound Name:	*2,6,7-Trimethoxyquinoline*
CAS No.:	*6278-88-2*
Cat. No.:	*B11886058*

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Abstract & Scientific Rationale

Trimethoxyquinolines are potent pharmacophores, exhibiting significant biological activity as tubulin polymerization inhibitors and anticancer agents. Specifically, the 5,6,7-trimethoxyquinoline core mimics the structural properties of colchicine and combretastatin.

This protocol utilizes the Meth-Cohn Synthesis (Vilsmeier-Haack cyclization). Unlike the violent Skraup reaction, the Meth-Cohn approach offers mild conditions, high regioselectivity, and the immediate installation of a versatile 2-chloro handle. This handle is crucial for accessing "2-methoxy" derivatives via Nucleophilic Aromatic Substitution (

), thereby satisfying the requirement for functionalization at the 2-position.

Key Mechanistic Pathway

- N-Acetylation: Protection of the amine to modulate reactivity.
- Vilsmeier-Haack Cyclization: Reaction with

  to form the quinoline ring with a C2-chlorine and C3-formyl group.

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- Functionalization: Displacement of the C2-chlorine with methoxide to yield the final 2-methoxyquinoline derivative.

Experimental Protocol

Phase 1: Synthesis of N-(3,4,5-trimethoxyphenyl)acetamide

Objective: Convert the highly reactive aniline into a stable acetanilide suitable for Vilsmeier cyclization.

Reagents:

- 3,4,5-Trimethoxyaniline (1.0 eq)[1][2]
- Acetic Anhydride (1.2 eq)
- Dichloromethane (DCM) (Solvent)
- Triethylamine (TEA) (1.1 eq)

Procedure:

- Dissolution: In a 500 mL round-bottom flask, dissolve 18.3 g (100 mmol) of 3,4,5-trimethoxyaniline in 200 mL of dry DCM.
- Addition: Add 15.3 mL (110 mmol) of Triethylamine. Cool the solution to 0°C in an ice bath.
- Acetylation: Dropwise add 11.3 mL (120 mmol) of Acetic Anhydride over 20 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 3 hours. Monitor by TLC (EtOAc/Hexane 1:1) until the starting aniline (

) disappears.
- Workup: Wash the organic layer with 1M HCl (2 x 100 mL) to remove excess amine, followed by saturated

  and brine.

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- Isolation: Dry over

  , filter, and concentrate in vacuo.

- Yield: Expect ~95% yield of a white/off-white solid.

Phase 2: Meth-Cohn Cyclization to 2-Chloro-5,6,7-trimethoxyquinoline-3-carbaldehyde

Objective: Construct the quinoline core with defined regiochemistry (5,6,7-trimethoxy) and functional handles (2-Cl, 3-CHO).

Reagents:

- N-(3,4,5-trimethoxyphenyl)acetamide (1.0 eq)
- Phosphorus Oxychloride (

) (7.0 eq)

- Dimethylformamide (DMF) (2.5 eq)

Procedure:

- Reagent Prep: In a dry, nitrogen-flushed 250 mL flask, cool 19.3 mL (250 mmol) of dry DMF to 0°C.
- Vilsmeier Reagent: Dropwise add 65 mL (700 mmol) of

  with stirring. Caution: Exothermic. Stir for 30 minutes to form the chloroiminium salt (Vilsmeier reagent).

- Addition: Add 22.5 g (100 mmol) of the acetanilide (from Phase 1) to the mixture.
- Cyclization: Heat the reaction mixture to 85°C for 4–6 hours. The solution will turn deep yellow/orange.
- Quenching (Critical): Cool the mixture to room temperature. Pour the reaction mass slowly onto 500 g of crushed ice with vigorous stirring.

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- Neutralization: Adjust pH to ~8-9 using saturated sodium acetate solution or 5M NaOH (careful addition). The product will precipitate as a yellow solid.
- Purification: Filter the solid, wash copiously with water, and recrystallize from acetonitrile or ethanol.

Data Validation (Phase 2 Product):

- Structure: 2-Chloro-3-formyl-5,6,7-trimethoxyquinoline.
- Appearance: Yellow crystalline solid.
- Melting Point: 145–148°C.

Phase 3: Synthesis of 2-Methoxy-5,6,7-trimethoxyquinoline-3-carbaldehyde

Objective: Convert the 2-chloro derivative to the 2-methoxy analog via

.

Reagents:

- 2-Chloro-5,6,7-trimethoxyquinoline-3-carbaldehyde (1.0 eq)
- Sodium Methoxide (NaOMe) (2.0 eq)
- Methanol (dry)

Procedure:

- Solution: Dissolve 2.8 g (10 mmol) of the chloro-quinoline intermediate in 50 mL of dry methanol.
- Reaction: Add 1.08 g (20 mmol) of solid NaOMe.
- Reflux: Heat the mixture to reflux (65°C) for 2 hours. The chlorine at C2 is highly activated by the adjacent ring nitrogen and the electron-withdrawing formyl group at C3.

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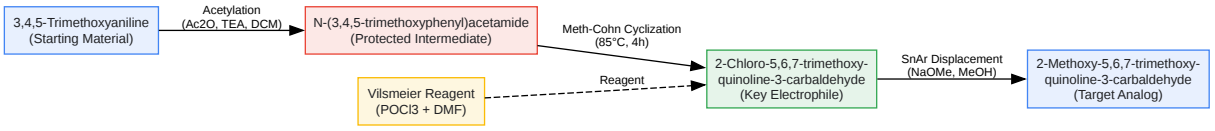
- Workup: Cool to room temperature. Pour into 150 mL of ice water.
- Isolation: Filter the resulting precipitate.
- Purification: Recrystallize from Methanol/Water.

Data Summary & Process Parameters

Parameter	Phase 1 (Acetylation)	Phase 2 (Cyclization)	Phase 3 (Methoxylation)
Limiting Reagent	3,4,5-Trimethoxyaniline	Acetanilide Intermediate	2-Chloro-quinoline Int.
Key Reagent		/ DMF	/ MeOH
Temperature	0°C RT	85°C	65°C (Reflux)
Time	3 Hours	4-6 Hours	2 Hours
Typical Yield	92-96%	75-85%	88-92%
Key Spectroscopic Feature	Amide C=O (~1680)	Aldehyde CHO (~10.4 ppm)	New OMe Peak (~4.1 ppm)

Reaction Pathway Visualization

The following diagram illustrates the chemical logic, transforming the symmetric aniline into the functionalized quinoline core.



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Caption: Step-wise synthetic pathway from 3,4,5-trimethoxyaniline to the 2-functionalized quinoline core via Meth-Cohn cyclization.

References

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